

AZD5213 solubility in DMSO and physiological buffers

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AZD5213 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **AZD5213**.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for preparing a stock solution of **AZD5213**?

A1: For preparing a concentrated stock solution of **AZD5213**, anhydrous Dimethyl Sulfoxide (DMSO) is the recommended solvent. It is a common practice for small molecules to first be dissolved in an organic solvent like DMSO before further dilution into aqueous buffers.[1]

Q2: I am observing precipitation when diluting my **AZD5213** DMSO stock solution into a physiological buffer. What should I do?

A2: Precipitation upon dilution into aqueous buffers is a common issue for compounds with low aqueous solubility. Here are a few troubleshooting steps:

• Lower the Final Concentration: The final concentration in the physiological buffer may be too high. Try diluting the DMSO stock solution further.



- Use a Co-solvent: In some cases, the addition of a small percentage of an organic cosolvent to the final aqueous solution can improve solubility.
- Warm the Solution: Gently warming the solution to 37°C may help in dissolving the compound.[2]
- Ultrasonication: Using an ultrasonic bath can aid in the dissolution of the compound.
- Check the DMSO Quality: Ensure you are using anhydrous (water-free) DMSO, as it is hygroscopic and absorbed water can affect solubility.[2]

Q3: What is the expected stability of **AZD5213** in a DMSO stock solution and in an aqueous buffer?

A3: While specific stability data for **AZD5213** is not readily available, general guidelines for small molecules suggest that stock solutions in DMSO can be stored at -20°C for several months.[2] Aqueous solutions are typically much less stable, and it is often recommended to prepare them fresh for each experiment and not to store them for more than one day.[1]

Q4: Can DMSO interfere with my experimental assay?

A4: Yes, DMSO can interfere with certain biological assays.[3] It is crucial to include a vehicle control (the final concentration of DMSO in the buffer without the compound) in your experiments to account for any effects of the solvent itself. The final concentration of DMSO in your assay should be kept as low as possible, typically below 0.5%.

Solubility Data

Quantitative solubility data for **AZD5213** in specific physiological buffers is not publicly available. However, based on common laboratory practices for similar small molecules, the following qualitative solubility characteristics can be expected:



Solvent	Expected Solubility
Dimethyl Sulfoxide (DMSO)	High solubility, suitable for preparing concentrated stock solutions.
Physiological Buffers (e.g., PBS, pH 7.2)	Sparingly soluble. It is recommended to first dissolve AZD5213 in DMSO and then dilute with the aqueous buffer of choice to the final working concentration.[1]

Experimental Protocols

Protocol: Preparation of AZD5213 Stock Solution and Working Solution

This protocol outlines the preparation of a 10 mM stock solution of **AZD5213** in DMSO and its subsequent dilution to a working concentration in a physiological buffer.

Materials:

- AZD5213 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile physiological buffer (e.g., Phosphate-Buffered Saline, PBS)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

Preparation of 10 mM DMSO Stock Solution:



- Bring the AZD5213 powder and DMSO to room temperature.
- Accurately weigh the required amount of AZD5213 powder.
- Add the weighed AZD5213 powder to a sterile vial.
- Add the calculated volume of DMSO to the vial.
- Tightly cap the vial and vortex thoroughly until the AZD5213 is completely dissolved.
 Visually inspect the solution to ensure there are no visible particles.
- For long-term storage, aliquot the stock solution into single-use volumes and store at
 -20°C or below, protected from light.[2]
- Preparation of Working Solution in Physiological Buffer:
 - Thaw a single-use aliquot of the AZD5213 DMSO stock solution.
 - Vortex the stock solution gently.
 - Add the required volume of the DMSO stock solution to the physiological buffer to achieve the desired final concentration. It is crucial to add the DMSO stock to the buffer and not the other way around to minimize the risk of precipitation.
 - Mix the working solution thoroughly by gentle inversion or vortexing.
 - Prepare the working solution fresh for each experiment.

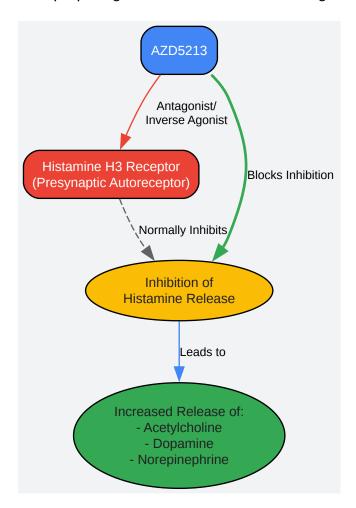
Visualizations



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Workflow for preparing AZD5213 stock and working solutions.



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Simplified signaling pathway of AZD5213 as an H3 receptor antagonist.

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